

Commercial Sources and Purity Grades of Basic Blue 41: A Technical Guide

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Compound of Interest

Compound Name: Basic Blue 41

Cat. No.: B037735

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Basic Blue 41, also known as C.I. 11105 and Cationic Blue X-GRL, is a cationic azo dye with the CAS number 12270-13-2.^{[1][2][3]} It finds applications in various fields, including textile dyeing and as a component in biological stains.^{[2][4][5]} For scientific research and development, understanding the commercial availability and purity of this dye is critical to ensure the reliability and reproducibility of experimental results. This guide provides an in-depth overview of the commercial sources and purity grades of **Basic Blue 41**.

Commercial Suppliers and Purity Specifications

Basic Blue 41 is available from a range of chemical suppliers, from large global distributors to more specialized manufacturers. The purity of the commercially available dye can vary significantly, and it is often specified as "dye content" or a strength percentage. The following table summarizes the available information on commercial sources and their stated purity grades.

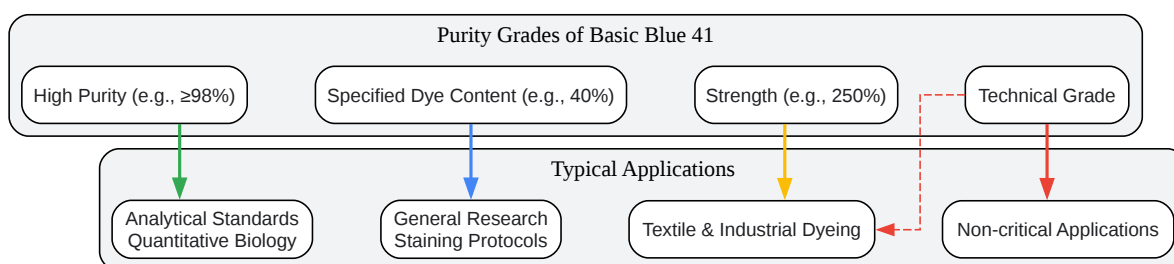
Supplier	Stated Purity / Grade	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Sigma-Aldrich	Dye content, 40%	C20H26N4O6S2	482.57	12270-13-2[6]
S D International	98%	C20H26N4O6S2	482.57	12270-13-2[3][4]
Alan Chemical	250% / 300% Strength	C20H26N4O6S2 / C21H27ClN4O3 S	482.57 / 450.98	12270-13-2[1]
MedchemExpress	93.46%	Not Specified	Not Specified	Not Specified[7]
Biosynth	Technical Grade	Not Specified	Not Specified	12270-13-2[5]
Alvan Sabet Hamadan Co.	≥ 98%	C20H26N4O6S2	Not Specified	Not Specified[8]
Winchem Industrial Co. Ltd	Not Specified	Not Specified	Not Specified	12270-13-2[9]
Shanghai JONLN Reagent Co., Ltd.	Not Specified	Not Specified	Not Specified	12270-13-2[9]
Hubei Jusheng Technology Co.,Ltd	Not Specified	Not Specified	Not Specified	12270-13-2[9]
Alfa Chemistry	Not Specified	Not Specified	Not Specified	12270-13-2[9]
Shandong Xiya Chemical Co., Ltd.	Not Specified	Not Specified	Not Specified	12270-13-2[9]
BOC Sciences	Not Specified	Not Specified	Not Specified	12270-13-2[10]
Santa Cruz Biotechnology	Not Specified	C20H26N4O6S2	482.57	12270-13-2[2]

Understanding Purity Grades

The purity of **Basic Blue 41** is a critical parameter for its application in research. Different grades are suitable for different purposes:

- **High Purity (e.g., $\geq 98\%$):** This grade is essential for applications requiring high accuracy and reproducibility, such as in analytical chemistry, quantitative biological staining, and as a reference standard. The higher dye content minimizes interference from impurities.
- **Specified Dye Content (e.g., 40%):** This grade, as offered by suppliers like Sigma-Aldrich, indicates a known percentage of the active dye molecule in the solid powder. The remainder consists of inert materials or byproducts from the synthesis. This grade is suitable for many general laboratory applications where the exact concentration of the dye is determined by spectrophotometry.
- **Strength (e.g., 250%, 300%):** This designation is common in the textile industry and refers to the relative dyeing strength of the product compared to a standard. It is less useful for scientific applications where precise molar concentrations are required.
- **Technical Grade:** This grade is typically used for industrial applications like textile dyeing where high purity is not the primary concern. It may contain a significant level of impurities and is generally not recommended for research purposes.

The following diagram illustrates the logical relationship between the different purity grades of **Basic Blue 41** and their typical applications.



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Purity Grades and Applications of **Basic Blue 41**

Experimental Protocols: Determination of Basic Blue 41 Concentration

For research applications, it is often necessary to prepare solutions of **Basic Blue 41** with a precise concentration. The following protocol outlines a general method for preparing a stock solution and determining its concentration using UV-Vis spectrophotometry.

1. Preparation of a Stock Solution:

- Materials: **Basic Blue 41** powder, distilled or deionized water, volumetric flasks, analytical balance.
- Procedure:
 - Accurately weigh a specific amount of **Basic Blue 41** powder.
 - Dissolve the powder in a small amount of distilled water in a beaker.
 - Transfer the solution to a volumetric flask of a known volume.
 - Rinse the beaker with distilled water and add the rinsing to the volumetric flask to ensure all the dye is transferred.
 - Fill the volumetric flask to the mark with distilled water and mix thoroughly to ensure a homogeneous solution. A stock solution with a concentration of 1000 mg/L is commonly prepared for experimental work.[8]

2. Determination of Concentration by UV-Vis Spectrophotometry:

- Principle: The concentration of a dye in a solution can be determined by measuring its absorbance at its wavelength of maximum absorbance (λ_{max}) and using the Beer-Lambert law. The λ_{max} for **Basic Blue 41** is approximately 617 nm.[6][11]
- Procedure:

- Prepare a series of standard solutions of **Basic Blue 41** with known concentrations by diluting the stock solution.
- Measure the absorbance of each standard solution at 617 nm using a UV-Vis spectrophotometer.
- Plot a calibration curve of absorbance versus concentration.
- Measure the absorbance of the unknown **Basic Blue 41** solution at 617 nm.
- Determine the concentration of the unknown solution by interpolating its absorbance value on the calibration curve.

This protocol is a fundamental procedure in studies involving **Basic Blue 41**, such as in adsorption experiments where the removal of the dye from an aqueous solution is quantified.[8]

The following workflow diagram illustrates the process of preparing and standardizing a **Basic Blue 41** solution for experimental use.



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Workflow for Preparing and Standardizing **Basic Blue 41** Solutions

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